

# Preparation and Storage of Celesticetin Stock Solutions: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Celesticetin*

Cat. No.: *B1251394*

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This document provides detailed protocols for the preparation and storage of **celesticetin** stock solutions for use in research and drug development applications. Adherence to these guidelines is crucial for ensuring the stability, and activity of the compound, leading to reproducible experimental results.

## Introduction

**Celesticetin** is a lincosamide antibiotic produced by the bacterium *Streptomyces caelestis*. It is active against Gram-positive bacteria and various plant pathogens. Accurate preparation and proper storage of **celesticetin** stock solutions are fundamental for in vitro and in vivo studies investigating its mechanism of action, antibacterial spectrum, and potential therapeutic applications.

## Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation and storage of **celesticetin**.

Parameter	Value	Source
Molecular Weight	528.62 g/mol	[1]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1]
Storage of Solid	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C, dry and dark.	[1]
Stock Solution Storage	Short-term (days to weeks): 0 - 4°C. Long-term (months): -20°C.	
Shelf Life (Solid)	>3 years if stored properly	

## Experimental Protocols

### Materials

- Celesticetin powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

### Protocol for Preparation of a 10 mM Celesticetin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution. The volumes can be scaled as needed.

- **Pre-weighing Preparation:** Before opening, bring the vial of **celesticetin** powder to room temperature to prevent condensation of moisture onto the compound.
- **Weighing Celesticetin:** Carefully weigh out the desired amount of **celesticetin** powder using a calibrated analytical balance. For 1 mL of a 10 mM stock solution, you will need 5.29 mg of **celesticetin** (assuming 100% purity).
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - Example:  $10 \text{ mM} \times 0.001 \text{ L} \times 528.62 \text{ g/mol} \times 1000 \text{ mg/g} = 5.2862 \text{ mg}$
- **Dissolving in DMSO:** Add the appropriate volume of sterile DMSO to the vial containing the **celesticetin** powder. For a 10 mM stock solution, if you weighed 5.29 mg, you would add 1 mL of DMSO.
- **Ensuring Complete Dissolution:** Tightly cap the vial and vortex thoroughly until the **celesticetin** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. The volume of the aliquots should be appropriate for your planned experiments.
- **Labeling:** Clearly label each aliquot with the name of the compound (**Celesticetin**), the concentration (10 mM), the solvent (DMSO), the date of preparation, and your initials.

## Storage and Stability

Proper storage is critical to maintain the integrity of the **celesticetin** stock solution.

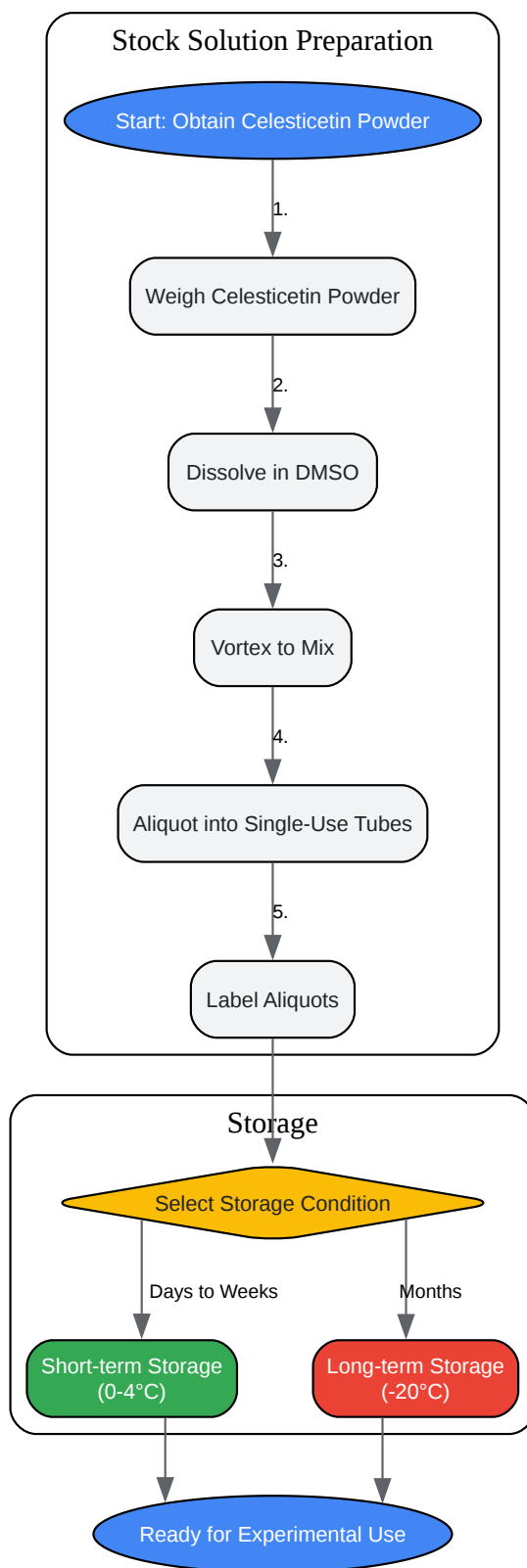
- **Short-term Storage:** For use within days to a few weeks, store the aliquots at 0 - 4°C.
- **Long-term Storage:** For storage longer than a few weeks, store the aliquots at -20°C.

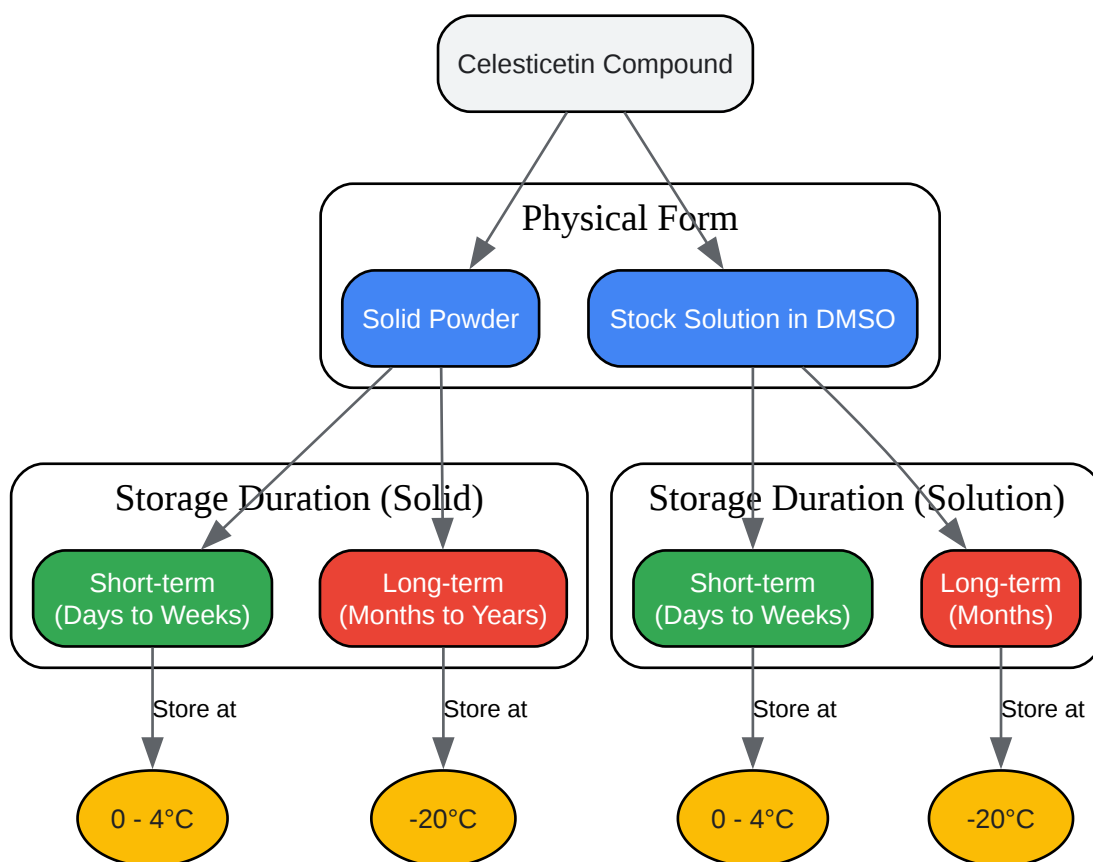
Protect the stock solution from light by storing it in a dark container or wrapping the vials in aluminum foil. Avoid repeated freeze-thaw cycles, as this can degrade the compound.

## Visualizations

### Experimental Workflow

The following diagram illustrates the workflow for preparing a **celesticetin** stock solution.





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## References

- 1. medkoo.com [medkoo.com]
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